

A Comparative Guide to Analytical Methods for Luteolin-7-O-Gentiobioside Analysis

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Compound of Interest

Compound Name: *luteolin-7-O-gentiobioside*

Cat. No.: *B15091831*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of analytical methodologies for the quantification of luteolin-7-O-gentiobioside, a significant flavonoid glycoside. The focus is on providing objective performance data and detailed experimental protocols to aid researchers in selecting the most appropriate method for their specific needs.

Comparison of Analytical Method Performance

The following table summarizes the performance characteristics of a validated Ultra-Fast Liquid Chromatography-Tandem Mass Spectrometry (UFLC-MS/MS) method for the simultaneous determination of luteolin-7-O-gentiobioside, luteolin-7-O- β -D-glucoside, and luteolin-7-O- β -D-glucuronide in plasma.^[1] For comparative context, data from other analytical methods for related flavonoid glycosides are also presented.

Parameter	UFLC-MS/MS for Luteolin-7-O-gentiobioside[1]	HPLC-UV for Luteolin-7-O-β-D-glucoside[2]	LC-MS for Luteolin-7-O-β-d-glucoside[3]
Linearity (r)	>0.995	Not explicitly stated, but linear over the calibration range	>0.995
Concentration Range	1.0 - 250 ng/mL	0.16 - 20.0 µg/mL	20 - 2,000 ng/mL
Lower Limit of Quantification (LLOQ)	1.0 ng/mL	0.16 µg/mL (as the lowest point of the calibration curve)	20 ng/mL
Intra-day Precision (RSD)	< 15%	< 11.7%	Not explicitly stated
Inter-day Precision (RSD)	< 15%	< 10.0%	Not explicitly stated
Accuracy Deviation	< 15%	-3.4% to 8.1%	Not explicitly stated
Extraction Recovery	> 75%	91.9% to 104.1%	Not explicitly stated
Internal Standard	Puerarin	Not specified in the abstract	Isoquercitrin

Experimental Protocols

UFLC-MS/MS Method for Luteolin-7-O-gentiobioside in Beagle Dog Plasma[1]

This method is designed for the rapid, sensitive, and selective simultaneous determination of luteolin-7-O-gentiobioside, luteolin-7-O-β-D-glucoside, and luteolin-7-O-β-D-glucuronide.

a. Sample Preparation:

- Protein precipitation of plasma samples is performed using acidified acetonitrile.

b. Chromatographic Conditions:

- System: Ultra-Fast Liquid Chromatography (UFLC) system.
- Column: Venusil MP C18.
- Mobile Phase: A gradient elution system composed of 0.05% formic acid and acetonitrile.
- Flow Rate: 0.4 mL/min.

c. Mass Spectrometric Detection:

- System: Tandem mass spectrometer.
- Ion Source: Turbo ion spray source.
- Ionization Mode: Negative ionization.
- Detection Mode: Multiple Reaction Monitoring (MRM).

HPLC-UV Method for Luteolin-7-O- β -D-glucoside in Rat Plasma[2]

This method provides a simple and accurate way to determine luteolin-7-O- β -D-glucoside.

a. Sample Preparation:

- Plasma protein is precipitated with methanol.

b. Chromatographic Conditions:

- System: High-Performance Liquid Chromatography (HPLC) system.
- Column: C18 column.
- Mobile Phase: Methanol-0.2% phosphoric acid (1:1, v/v).
- Detection: UV detection at 350 nm.

LC-MS Method for Luteolin-7-O- β -d-glucoside in Rat Plasma[3]

This method is a rapid and sensitive approach for the determination of luteolin-7-O- β -d-glucoside.

a. Sample Preparation:

- Solvent extraction is used to prepare the plasma samples.

b. Chromatographic Conditions:

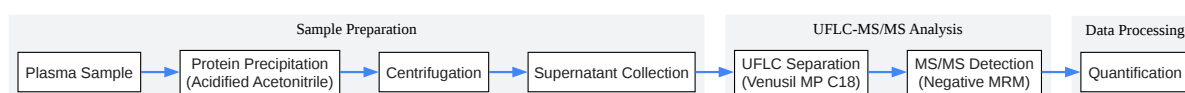
- System: Liquid Chromatography (LC) system.
- Column: Elite Hypersil ODS2 column (250mm \times 4.6mm i.d., 5 μ m).
- Mobile Phase: Acetonitrile-0.3% acetic acid (26:74, v/v).

c. Mass Spectrometric Detection:

- Ionization Mode: Positive electrospray ionization.
- Detection Mode: Selected Ion Monitoring (SIM).
- Selected Ions: m/z 448.95 for luteolin-7-O- β -d-glucoside and m/z 464.95 for the internal standard, isoquercitrin.[3]

Visualizations

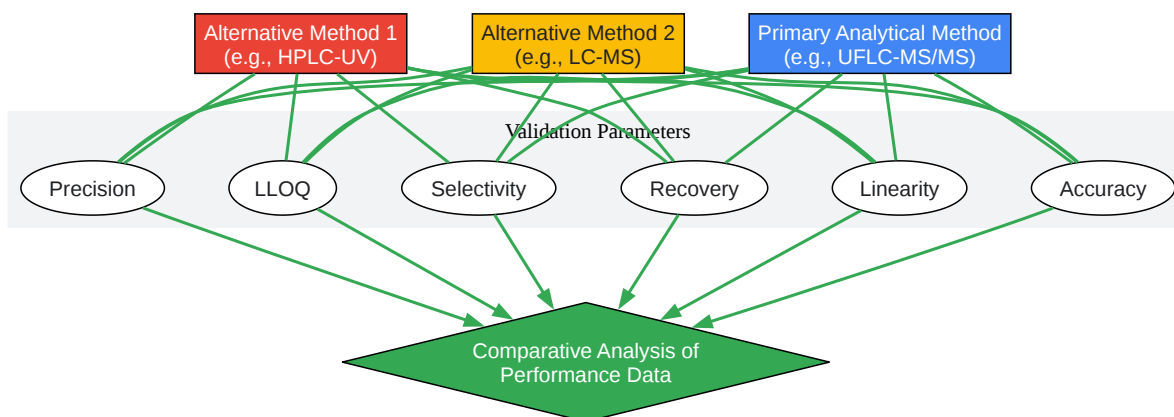
Analytical Workflow for Luteolin-7-O-gentiobioside Quantification



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Caption: UFLC-MS/MS workflow for luteolin-7-O-gentiobioside.

Cross-Validation Logic



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Caption: Logic for comparing analytical methods.

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References

- 1. UFLC-MS/MS method for simultaneous determination of luteolin-7-O-gentiobioside, luteolin-7-O- β -D-glucoside and luteolin-7-O- β -D-glucuronide in beagle dog plasma and its application to a pharmacokinetic study after administration of traditional Chinese medicinal preparation: Kudiezi injection - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. LC determination of luteolin-7-O- β -D-glucoside and apigenin-7-O- β -D-glucoside in rat plasma after administration of Humulus scandens extract and its application to pharmacokinetic studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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